

# The Selectivity of RMC-4998: A Technical Guide

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## Compound of Interest

Compound Name: RMC-4998

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## Introduction

**RMC-4998** is a potent, orally active, and covalent inhibitor of the KRASG12C mutant, a key driver in various cancers. What sets **RMC-4998** apart is its unique mechanism of action, which involves the formation of a ternary complex with the intracellular chaperone protein, cyclophilin A (CYPA), and the active, GTP-bound state of KRASG12C. This technical guide provides an in-depth look into the selectivity of **RMC-4998**, presenting key quantitative data, detailed experimental protocols, and visualizations of the underlying molecular pathways and experimental workflows. **RMC-4998** is a preclinical tool compound that is representative of the investigational drug RMC-6291.

## Data Presentation

The selectivity of **RMC-4998** is a critical aspect of its therapeutic potential, ensuring that it preferentially targets cancer cells harboring the KRASG12C mutation while minimizing off-target effects. The following tables summarize the key quantitative data available for **RMC-4998** and its clinical counterpart, RMC-6291.

| Parameter                                  | Value          | Target/System                      | Reference |
|--------------------------------------------|----------------|------------------------------------|-----------|
| IC50 (Ternary Complex Formation)           | 28 nM          | CYPA and activated KRASG12C        | [1]       |
| IC50 (ERK Signaling Inhibition)            | 1 - 10 nM      | KRASG12C mutant cancer cell models |           |
| Covalent Engagement Efficiency (kinact/KI) | 272,000 M-1s-1 | Active KRASG12C                    |           |

Table 1: Biochemical and Cellular Activity of **RMC-4998**. This table summarizes the potency of **RMC-4998** in forming the key ternary complex and its downstream effect on cellular signaling.

| Compound | Cell Lines                        | Median IC50 (Proliferation) | Selectivity Index (vs. non-G12C) | Reference |
|----------|-----------------------------------|-----------------------------|----------------------------------|-----------|
| RMC-6291 | KRASG12C mutant cancer cell panel | 0.11 nM                     | 13,500-fold                      |           |

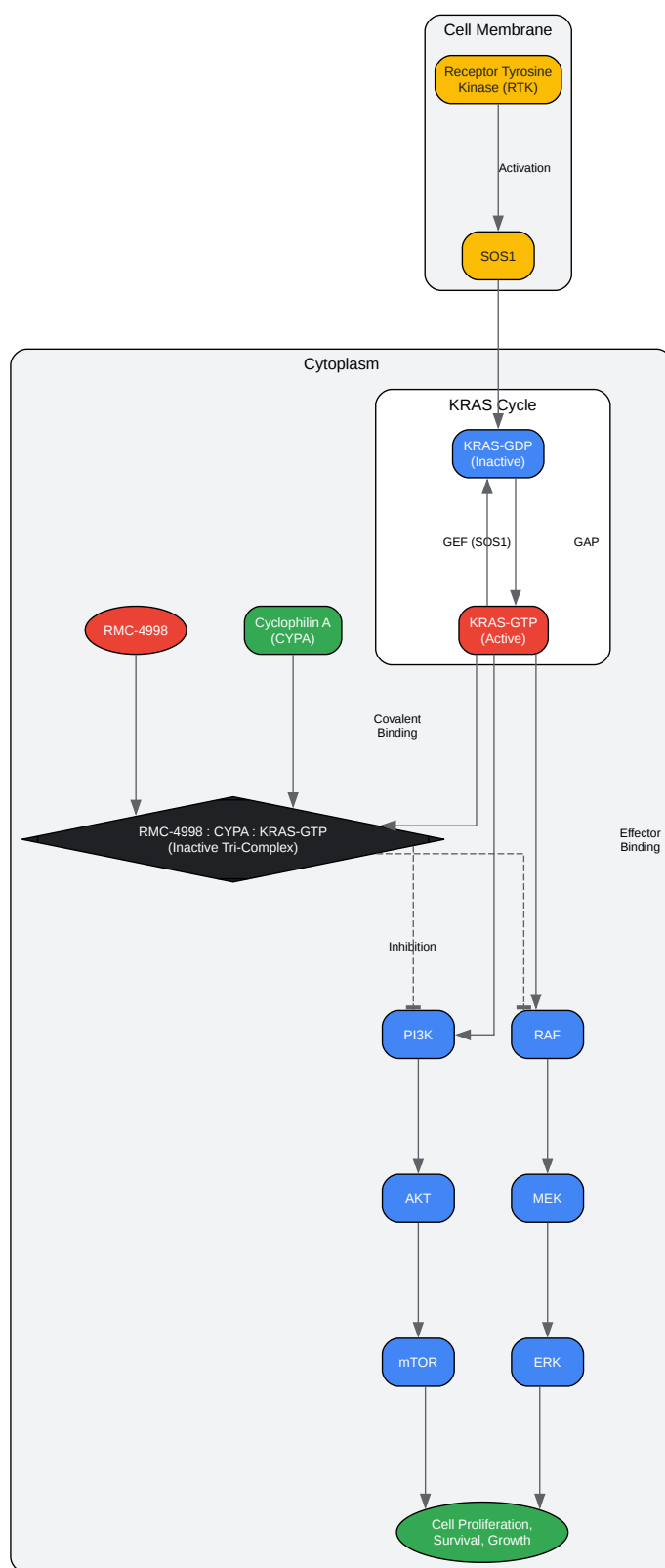
Table 2: Anti-proliferative Activity and Selectivity of RMC-6291. This table highlights the high potency and selectivity of the clinical candidate, RMC-6291, a close analog of **RMC-4998**.

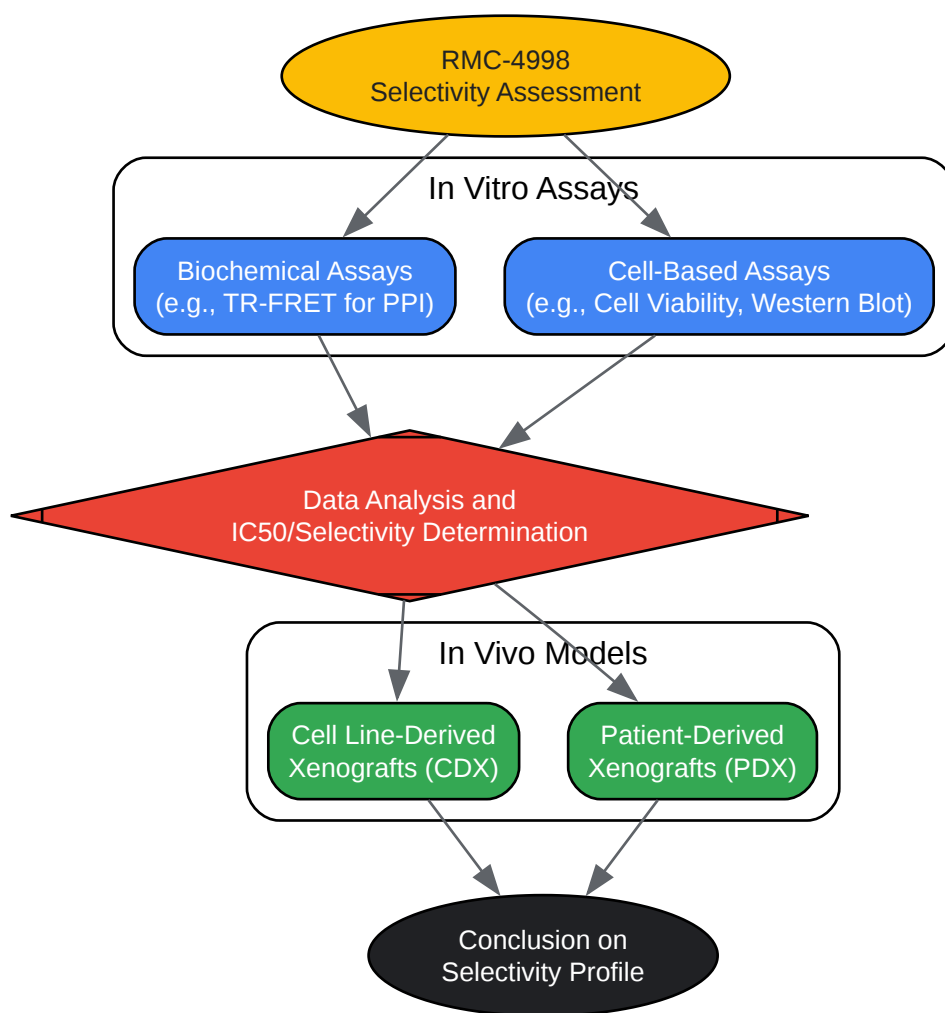
A comprehensive kinome scan profile for **RMC-4998**, detailing its selectivity against a broad panel of human kinases, is not publicly available at the time of this writing. Such data is crucial for a complete understanding of its off-target profile. However, the available data strongly suggests a high degree of selectivity for the KRASG12C target. **RMC-4998** has demonstrated comparable activity against G12C-mutant HRAS and NRAS, but exhibits minimal to no activity against the KRASG13C mutant.[2]

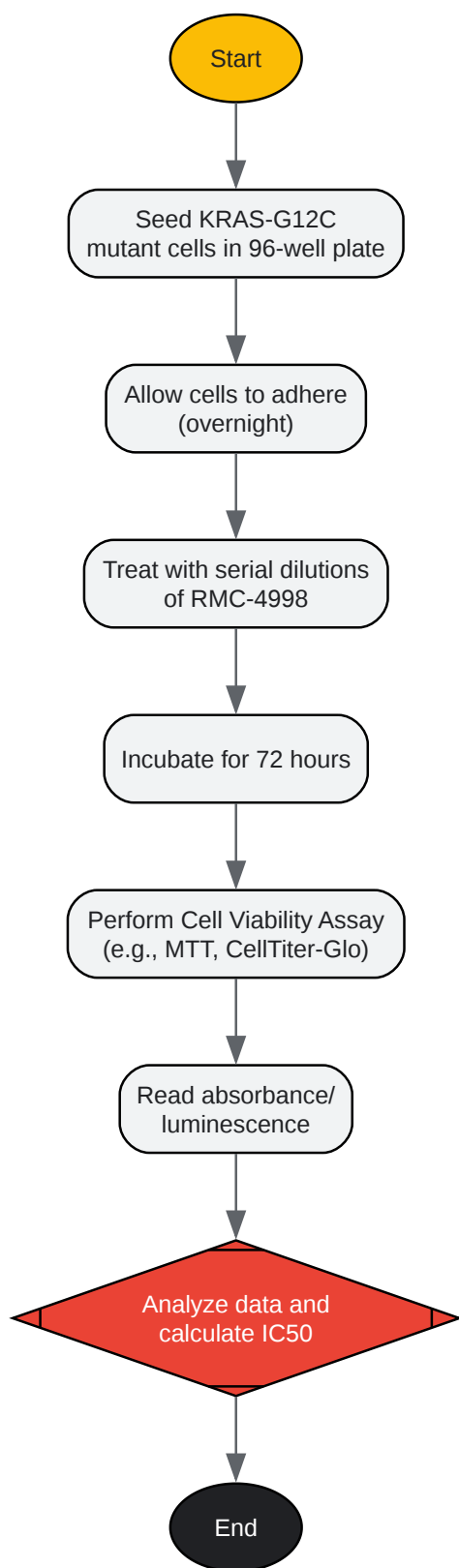
## Signaling Pathway

**RMC-4998**'s mechanism of action is centered on the formation of a stable ternary complex with CYPA and GTP-bound KRASG12C. This tri-complex sterically hinders the interaction of

KRASG12C with its downstream effectors, thereby inhibiting oncogenic signaling. The following diagram illustrates this pathway.







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